

Technical Guide: Safety and Handling of (2-Aminophenyl)(4-methylpiperidin-1-yl)methanone

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Compound of Interest

Compound Name: (2-Aminophenyl)(4-methylpiperidin-1-yl)methanone

Cat. No.: B183697


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Abstract

This technical guide provides a detailed overview of the safety and handling protocols for **(2-Aminophenyl)(4-methylpiperidin-1-yl)methanone** (CAS No. 401589-03-5). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory or industrial setting. This document consolidates available safety data, outlines recommended handling procedures, and provides visual workflows for safe laboratory practices. Please note that experimentally determined quantitative data for many physical and toxicological properties of this compound are not readily available in public literature or supplier safety data sheets. The guidance provided is based on the known hazard classifications.

Chemical Identification and Properties

(2-Aminophenyl)(4-methylpiperidin-1-yl)methanone is a chemical compound used in laboratory research.

Identifier	Value
Chemical Name	(2-Aminophenyl)(4-methylpiperidin-1-yl)methanone
CAS Number	401589-03-5
Molecular Formula	C ₁₃ H ₁₈ N ₂ O
Molecular Weight	218.30 g/mol
Structure	 alt text

Physical and Chemical Properties

Comprehensive experimental data for the physical and chemical properties of this specific compound are limited. The following table reflects the currently available information.

Property	Value	Source
Appearance	Data not available	-
Odor	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	Angene Chemical SDS
Flash Point	Data not available	Angene Chemical SDS
Solubility	Data not available	Angene Chemical SDS
Density	Data not available	-
Vapor Pressure	Data not available	Angene Chemical SDS

Hazard Identification and Classification

This compound is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

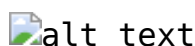
GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: Angene Chemical Safety Data Sheet[1]

GHS Pictograms and Signal Word

- Pictogram:



- Signal Word:Warning

Experimental Protocols: Safe Handling and Storage

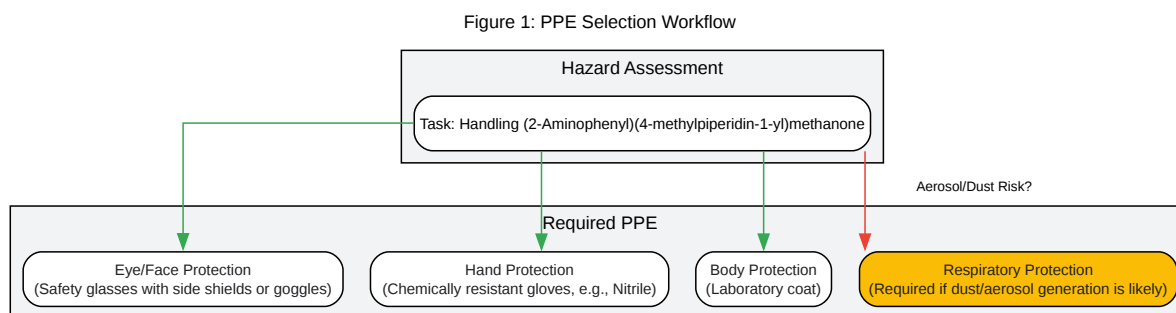
The following protocols are based on the known hazards. A thorough risk assessment should be conducted before beginning any work with this compound.

Engineering Controls

- Ventilation: Work with this compound must be conducted in a well-ventilated area. A certified chemical fume hood is required for all procedures that may generate dust or aerosols.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following diagram outlines a decision-making process for PPE selection.



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Caption: PPE selection based on task risk assessment.

Handling Procedures

- Preparation: Read and understand the Safety Data Sheet (SDS) before use. Ensure all necessary PPE and engineering controls are in place and functional.
- Weighing and Transfer: Conduct weighing and transfer of the solid compound within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation. Avoid creating dust.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Hygiene: Wash hands thoroughly with soap and water after handling, and before breaks, eating, drinking, or smoking.^[1]
- Decontamination: Clean all spills promptly according to the spill response protocol (Section 5). Decontaminate work surfaces at the end of each procedure.

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.

- Incompatibilities: Keep away from strong oxidizing agents and strong acids.

First Aid Measures

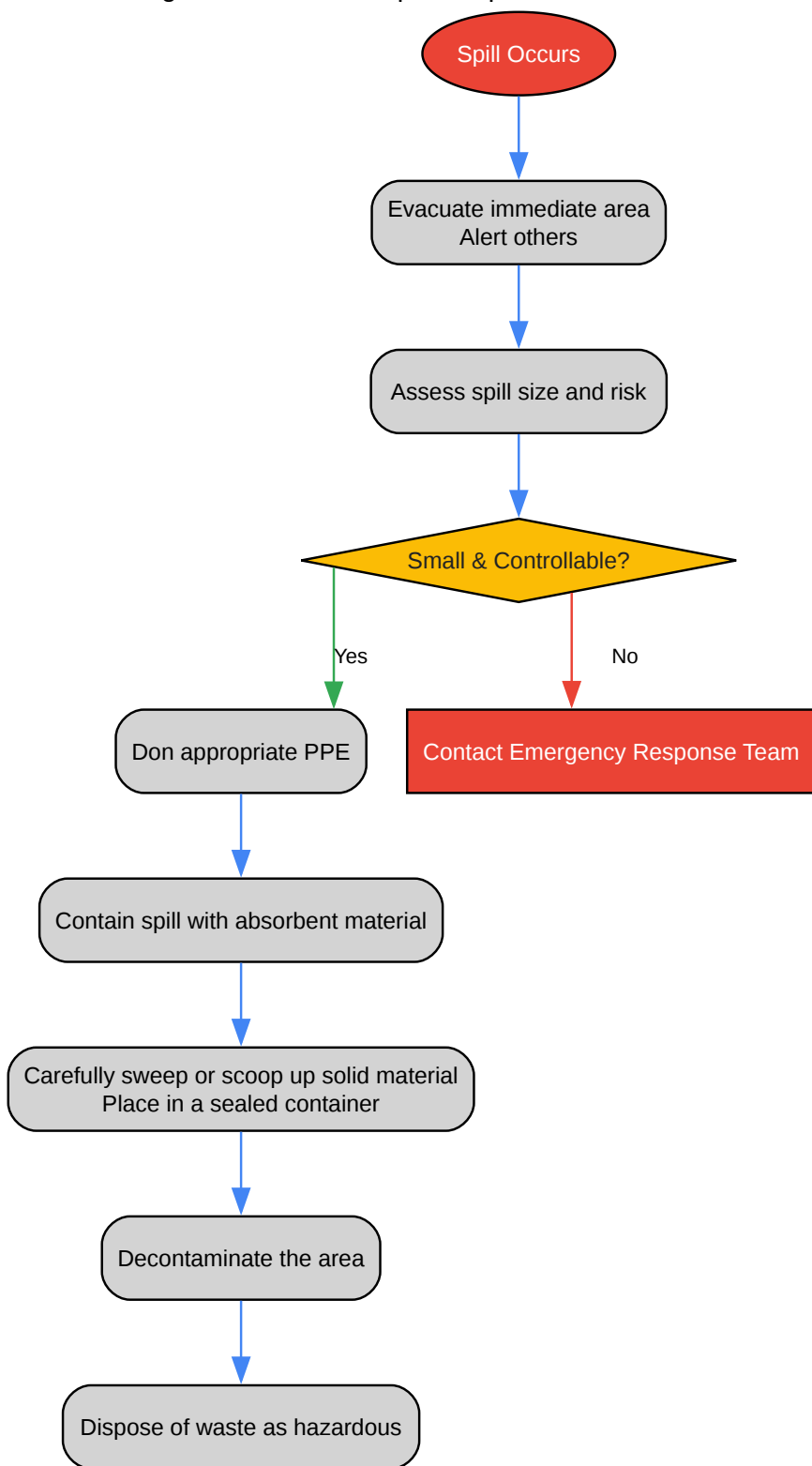
The following first aid measures are recommended in case of exposure. Always seek medical attention after providing initial aid.

Exposure Route	First Aid Protocol
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician. [1]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical advice/attention. [1]

Accidental Release and Disposal Spill Response Protocol

The workflow for responding to a chemical spill is outlined below.

Figure 2: Chemical Spill Response Workflow



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Caption: General workflow for responding to a chemical spill.

- Personal Precautions: Use personal protective equipment as outlined in Section 3.2. Avoid dust formation. Ensure adequate ventilation.^[1]
- Containment: Prevent the product from entering drains.
- Cleanup: For solid spills, carefully sweep up and shovel the material into a suitable, closed container for disposal. Avoid actions that create dust.^[1]

Waste Disposal

- Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Waste should be handled by a licensed professional waste disposal service.

Toxicological Information

Detailed toxicological studies for **(2-Aminophenyl)(4-methylpiperidin-1-yl)methanone** are not widely available. The hazard classification is based on data from similar compounds or computational predictions.

Toxicological Endpoint	Data
Acute Oral Toxicity	Category 4 (Harmful if swallowed)
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)
Respiratory/Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, or NTP. [2]
Reproductive Toxicity	No data available
STOT-Single Exposure	Category 3 (May cause respiratory irritation)
STOT-Repeated Exposure	No data available
Aspiration Hazard	No data available

Stability and Reactivity

- Reactivity: No specific reactivity data available.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Avoid dust formation.
- Incompatible Materials: Strong oxidizing agents, Strong acids.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).

Disclaimer

This document is intended as a guide and is based on information available at the time of writing. It is the responsibility of the user to conduct a thorough risk assessment for their

specific use case. All laboratory personnel must be trained in proper chemical handling techniques and emergency procedures. The information provided does not supersede any institutional safety policies or regulatory requirements.

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References

- 1. scbt.com [scbt.com]
- 2. (3-Aminophenyl)(4-methyl-1-piperidiny)methanone | C₁₃H₁₈N₂O | CID 16778020 - PubChem [pubchem.ncbi.nlm.nih.gov]
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